

A Comprehensive Technical Guide to Taxoquinone and its Synonym, Horminone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Taxoquinone**

Cat. No.: **B143796**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Taxoquinone**, an abietane-type diterpenoid, and its primary synonym, Horminone. The document covers their chemical properties, biological activities, and relevant experimental protocols, presenting quantitative data in structured tables and illustrating key processes with diagrams.

Introduction to Taxoquinone and Horminone

Taxoquinone is a naturally occurring abietane diterpenoid that has garnered significant interest in the scientific community for its diverse biological activities. It is primarily isolated from plant sources such as *Metasequoia glyptostroboides* and various *Salvia* species.^{[1][2]} In scientific literature, **Taxoquinone** is frequently referred to by its synonym, Horminone.^{[3][4]} This guide will use the name **Taxoquinone**, while acknowledging Horminone as an interchangeable term. The compound is recognized for its potential as an antibacterial, antioxidant, and anticancer agent.^{[1][2]}

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **Taxoquinone** are summarized below. This data is essential for its handling, formulation, and application in experimental settings.

| Property | Value | Source |
|----------------------|---|---|
| Molecular Formula | C ₂₀ H ₂₈ O ₄ | [1] [4] |
| Molecular Weight | 332.4 g/mol | [1] [4] |
| CAS Number | 21764-41-0 | [1] [3] [5] |
| IUPAC Name | 1,10-dihydroxy-4b,8,8-trimethyl-2-propan-2-yl-5,6,7,8a,9,10-hexahydrophenanthrene-3,4-dione | [3] [4] |
| Physical Description | Yellow powder | [1] [5] |
| Solubility | Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone | [1] |

Synonyms and Identifiers

For clarity and comprehensive literature searching, a list of synonyms and database identifiers for **Taxoquinone** is provided.

| Type | Identifier | Source |
|-------------|--|---|
| Synonym | Horminone | [3] [4] |
| Synonym | 7,12-Dihydroxyabiet-8,12-diene-11,14-dione | [3] |
| Synonym | 7 β -hydroxyroyleanone | [2] |
| ChEMBL ID | CHEMBL1969546 | [3] |
| PubChem CID | 99965 | [3] [4] |
| NSC Number | 122418, 294577 | [3] |

Biological Activities and Pharmacological Potential

Taxoquinone exhibits a range of biological activities that are of significant interest for drug development and food science applications.

Antioxidant and Free Radical Scavenging Activity

Taxoquinone has demonstrated potent antioxidant and free radical scavenging properties.[\[1\]](#) Its efficacy is comparable to standard antioxidant compounds like ascorbic acid and α -tocopherol.[\[1\]](#)

| Free Radical Scavenged | Scavenging Activity (%) |
|------------------------|-------------------------|
| DPPH | 78.83 |
| Nitric Oxide | 72.42 |
| Superoxide | 72.99 |
| Hydroxyl | 85.04 |

Antimicrobial and Antifungal Activity

The compound shows strong antibacterial effects, making it a candidate as a natural antibacterial agent in the food industry to inhibit the growth of important foodborne pathogens.[\[1\]](#) Additionally, at a concentration of 100 μ g/disc, it displays potential anticandidal activity against *Candida albicans*.[\[1\]](#)

Enzyme Inhibitory Activity

Taxoquinone acts as an inhibitor for key enzymes involved in metabolic and pigmentation processes, suggesting its therapeutic potential.

- α -Glucosidase Inhibition: It inhibits the α -glucosidase enzyme in a concentration-dependent manner, with inhibition ranging from 9.24% to 51.32% at concentrations between 100-3,000 μ g/mL.[\[1\]](#) This activity suggests its potential as an agent for managing type 2 diabetes.[\[1\]](#)
- Tyrosinase Inhibition: **Taxoquinone** also inhibits tyrosinase, with inhibition ranging from 11.14% to 52.32% at concentrations of 200-1,000 μ g/mL.[\[1\]](#) This makes it a candidate for use as a depigmentation agent in the food and cosmetic industries.[\[1\]](#)

Anticancer Potential

Preliminary studies have indicated that **Taxoquinone** may have anticancer properties. It has been shown to inhibit the 20S human proteasome with an IC₅₀ value of $8.2 \pm 2.4 \mu\text{g}/\mu\text{L}$, highlighting its potential as a cytotoxic agent against cancer cell lines.[\[2\]](#)

Experimental Protocols

This section details the methodologies for the isolation and biological evaluation of **Taxoquinone** as cited in the literature.

Isolation and Purification of Taxoquinone

A general protocol for the isolation of **Taxoquinone** from plant sources, such as *Salvia concolor*, is as follows:

- Extraction: The aerial parts of the plant material are processed, and the resulting residue is extracted.
- Column Chromatography: The crude extract is subjected to column chromatography on silica gel (Mesh 200-300).
- Elution: Elution is performed with a hexane-ethyl acetate (9:1) solvent system. This initial step yields a mixture containing horminone (**taxoquinone**).
- Rechromatography: The mixture is rechromatographed using the same solvent polarity to further separate the components and isolate a purer fraction of **Taxoquinone**.[\[2\]](#)
- Preparative TLC: For final purification, preparative Thin-Layer Chromatography (TLC) over silica gel GF254 can be employed, using a mobile phase of hexane-ethyl acetate (1:2).[\[6\]](#)

α -Glucosidase Inhibition Assay

The protocol to determine the α -glucosidase inhibitory activity of **Taxoquinone** is as follows:

- Preparation: A solution of yeast α -glucosidase is prepared in a 100 mM phosphate buffer (pH 7.0).

- Incubation: In a 96-well microplate, 10 μ L of **Taxoquinone** at various concentrations is mixed with 50 μ L of the yeast α -glucosidase solution.
- Absorbance Reading: The absorbance is measured at 595 nm using a microplate reader at zero time.^[7] The change in absorbance over time indicates the level of enzyme inhibition.

Visualizations: Workflows and Signaling Pathways

To better illustrate the processes and concepts discussed, the following diagrams are provided.

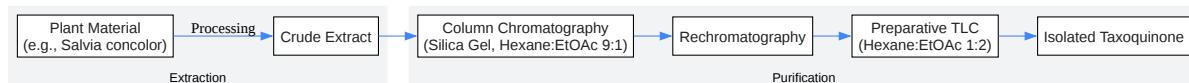


Figure 1: Experimental Workflow for Taxoquinone Isolation

[Click to download full resolution via product page](#)

Caption: Experimental Workflow for **Taxoquinone** Isolation.

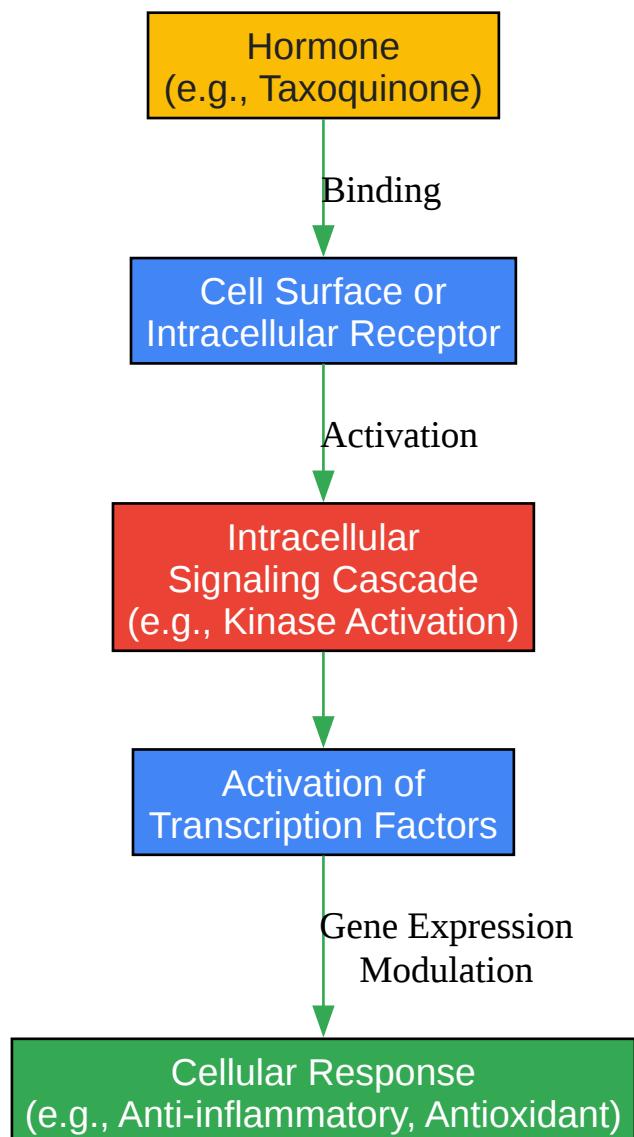


Figure 2: Generic Hormone Signaling Pathway

[Click to download full resolution via product page](#)

Caption: Generic Hormone Signaling Pathway.

Conclusion

Taxoquinone, also known as Horminone, is a promising natural compound with a well-documented profile of biological activities, including significant antioxidant, antimicrobial, and enzyme-inhibiting properties. Its potential applications in the pharmaceutical, cosmetic, and food industries are substantial. The detailed chemical data and experimental protocols provided in this guide serve as a valuable resource for researchers and professionals aiming to explore

and harness the therapeutic potential of this versatile diterpenoid. Further investigation into its specific signaling pathways and *in vivo* efficacy is warranted to fully realize its clinical and commercial value.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Taxoquinone | CAS:21764-41-0 | Manufacturer ChemFaces [chemfaces.com]
- 2. researchgate.net [researchgate.net]
- 3. Taxoquinone | C20H28O4 | CID 99965 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Taxoquinone | C20H28O4 | CID 99965 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Taxoquinone and its Synonym, Horminone]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b143796#synonyms-for-taxoquinone-such-as-horminone-in-scientific-literature>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com